Application Note: Quantitative Analysis of 1-Ethyl-4-methyl-1H-imidazole

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Compound of Interest

Compound Name:	*1-Ethyl-4-methyl-1h-imidazole*
CAS No.:	*144748-24-3*
Cat. No.:	*B1297566*

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Abstract

This application note provides a comprehensive guide to the quantitative analysis of **1-Ethyl-4-methyl-1H-imidazole** ($C_6H_{10}N_2$), a substituted imidazole of increasing interest in pharmaceutical development and chemical synthesis.[1][2] Accurate and precise quantification is critical for quality control, impurity profiling, and pharmacokinetic studies. This document details three robust analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy. Each section explains the underlying principles, provides detailed, step-by-step protocols, and discusses the rationale behind key experimental choices to ensure method integrity and reproducibility.

Introduction and Strategic Selection of Analytical Techniques

1-Ethyl-4-methyl-1H-imidazole is a heterocyclic compound whose analogues are integral to various pharmaceutical agents and synthetic processes.[3][4][5] The reliable quantification of this molecule is paramount for ensuring product safety, efficacy, and compliance with regulatory

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standards. The choice of analytical technique depends on several factors, including the sample matrix, required sensitivity, analytical throughput, and the specific goals of the analysis (e.g., purity assessment vs. trace-level detection).

- High-Performance Liquid Chromatography (HPLC-UV): This is often the workhorse method for routine quality control of bulk substances and pharmaceutical formulations.[6] Its suitability stems from the UV-absorbing properties of the imidazole ring. It offers excellent precision and robustness.

- Gas Chromatography-Mass Spectrometry (GC-MS): This high-sensitivity technique is ideal for identifying and quantifying volatile and semi-volatile compounds, particularly at trace levels.[7] For polar molecules like imidazoles, a derivatization step is often necessary to improve volatility and chromatographic peak shape.[3][8]

- Quantitative NMR (qNMR) Spectroscopy: As a primary ratio method, qNMR allows for the direct quantification of a substance against a certified internal standard without the need for a specific reference standard of the analyte itself.[9] This makes it an invaluable tool for purity assessment and the characterization of new chemical entities.

Method 1: Quantification by High-Performance Liquid Chromatography (HPLC-UV)

This reverse-phase HPLC (RP-HPLC) method is designed for the reliable quantification of **1-Ethyl-4-methyl-1H-imidazole** in bulk materials or simple formulations. The methodology leverages a C18 stationary phase, which effectively retains the moderately polar imidazole derivative, and an acidic mobile phase to ensure consistent protonation and sharp peak shapes.

Causality in Experimental Design

- Column Choice: A C18 column is selected for its versatility and proven performance in retaining substituted imidazoles through hydrophobic interactions.[6][10]

- Mobile Phase: An acetonitrile/water gradient is used for elution. The addition of a small amount of acid (phosphoric or formic acid) is critical. It protonates the imidazole nitrogens,

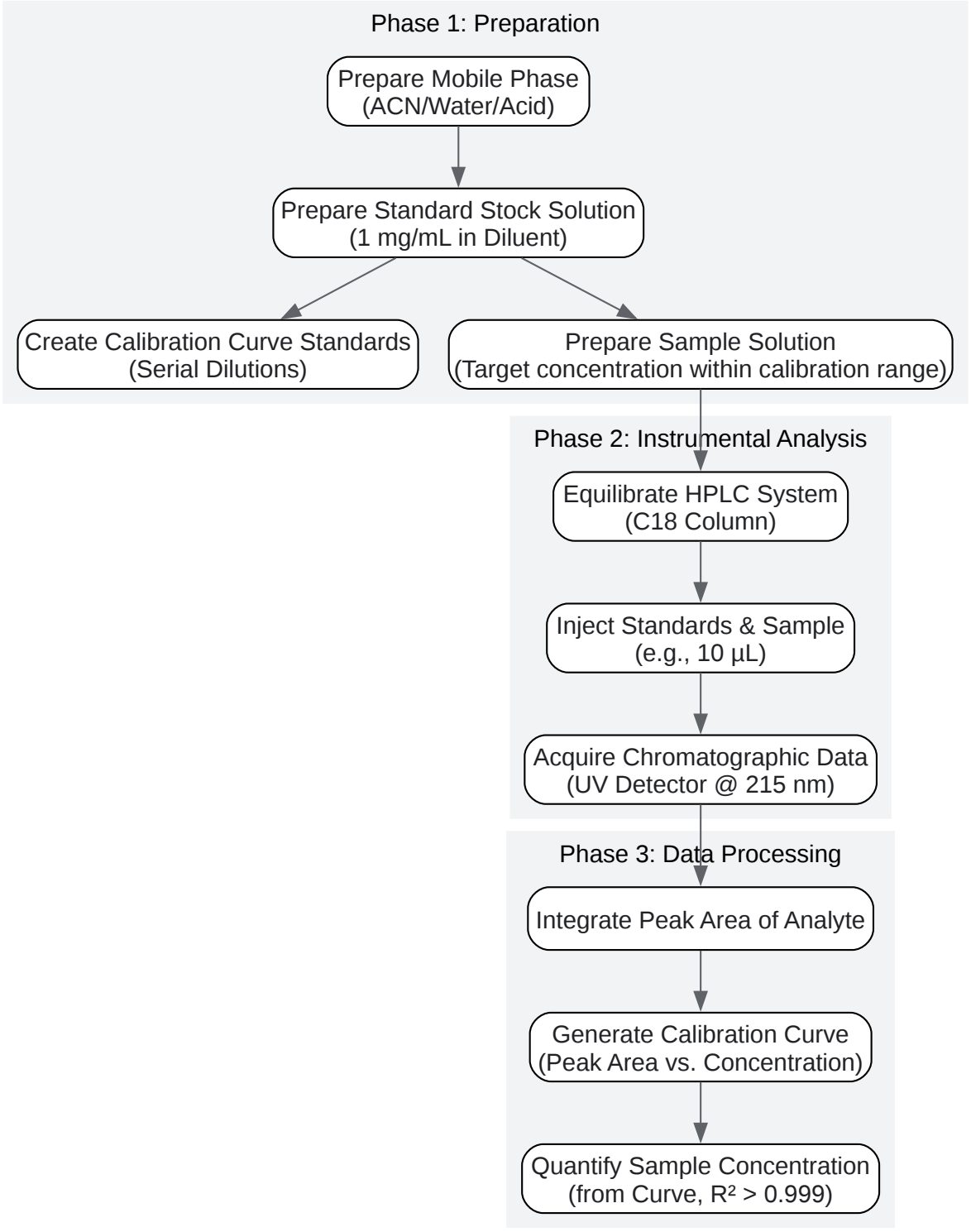
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minimizing tailing effects caused by interactions with residual silanols on the silica support and ensuring a single, well-defined analyte peak.[10][11]

- Detection Wavelength: The imidazole ring exhibits UV absorbance. A wavelength around 215 nm is often chosen for imidazole derivatives to achieve high sensitivity.[8] A photodiode array (PDA) detector is recommended to confirm peak purity spectrally.

Experimental Workflow for HPLC-UV Analysis

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Caption: General workflow for quantification using HPLC-UV.

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Detailed HPLC-UV Protocol

Instrumentation:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and a Photodiode Array (PDA) or UV-Vis detector.

Chromatographic Conditions:

Parameter	Recommended Value
Column	**C18 Reverse-Phase (e.g., 4.6 x 150 mm, 5 µm)[6]**
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	10% B to 70% B over 10 minutes
Flow Rate	1.0 mL/min[6]
Column Temp.	30 °C
Injection Vol.	10 µL

| Detection | 215 nm[8] |

Procedure:

- Standard Preparation: Accurately weigh and dissolve 10 mg of **1-Ethyl-4-methyl-1H-imidazole** reference standard in 10 mL of a 50:50 mixture of Acetonitrile and Water (Diluent) to obtain a 1 mg/mL stock solution.
- Calibration Standards: Perform serial dilutions of the stock solution with the Diluent to prepare at least five calibration standards covering the expected sample concentration range (e.g., 1, 5, 10, 50, 100 µg/mL).
- Sample Preparation: Accurately weigh a sample containing **1-Ethyl-4-methyl-1H-imidazole** and dissolve it in the Diluent to achieve a theoretical concentration of ~50 µg/mL. Filter the

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solution through a 0.45 µm syringe filter prior to injection.[6]

- Analysis: Equilibrate the column with the initial mobile phase conditions for at least 15 minutes. Inject the prepared standards and sample solutions.

- Quantification: Construct a calibration curve by plotting the peak area against the concentration of the standards. Determine the concentration of the sample using the linear regression equation derived from the calibration curve.

Method 2: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is highly sensitive and specific, making it suitable for trace-level quantification and impurity analysis in complex matrices. Due to the polarity and potential for peak tailing of the analyte, a derivatization step is included to enhance volatility and improve chromatographic performance.

Causality in Experimental Design

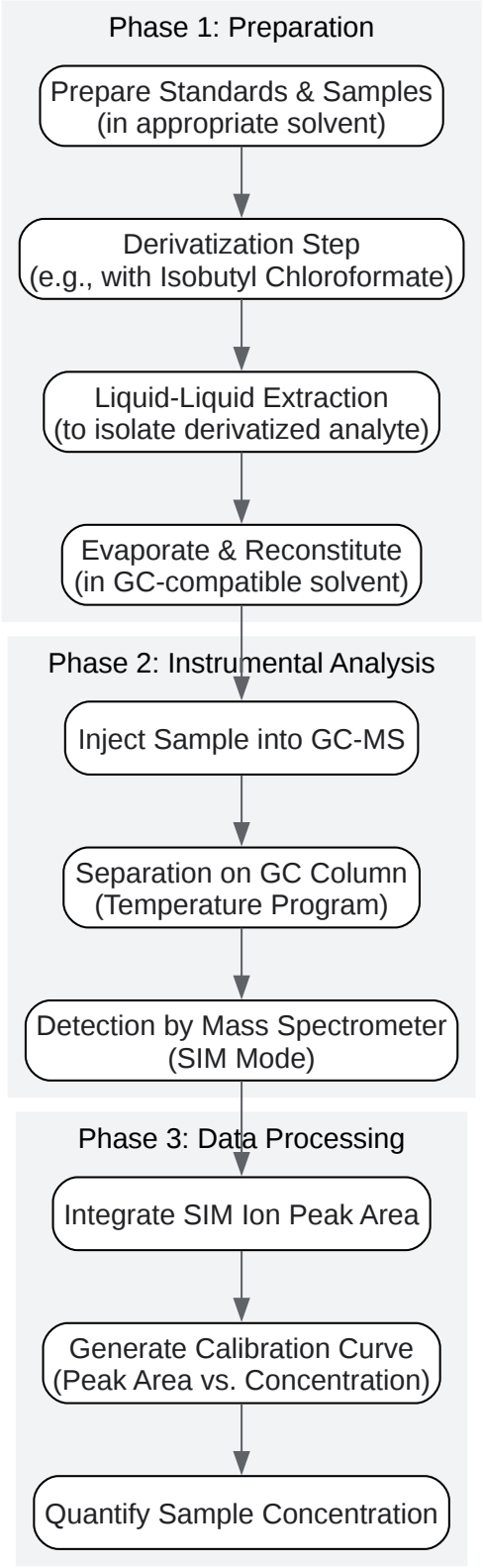
- Derivatization: Direct injection of imidazoles can lead to poor peak shape. Derivatization with an agent like isobutyl chloroformate masks the active nitrogen proton, reducing polarity and making the molecule more volatile and amenable to GC analysis.[7][8]

- GC Column: A mid-polarity column, such as a DB-5ms or equivalent (5% phenyl-polysiloxane), provides good resolution for a wide range of derivatized compounds.[12]

- MS Detection: Mass spectrometry provides definitive identification based on the mass spectrum of the derivatized analyte. For quantification, Selected Ion Monitoring (SIM) mode is employed for maximum sensitivity and selectivity by monitoring specific, characteristic ions of the derivatized molecule.[8]

Experimental Workflow for GC-MS Analysis

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Caption: General workflow for quantification using GC-MS with derivatization.

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Detailed GC-MS Protocol

Instrumentation:

- Gas chromatograph with a split/splitless injector coupled to a Mass Spectrometer.

GC-MS Conditions:

Parameter	Recommended Value
Column	**DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent[12]**
Carrier Gas	Helium, constant flow at 1.0 mL/min
Injector Temp.	280 °C[12]
Oven Program	80 °C (hold 2 min), ramp to 280 °C at 15 °C/min, hold 5 min
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
Ionization Mode	Electron Impact (EI), 70 eV

| Acquisition Mode | Selected Ion Monitoring (SIM) of characteristic ions |

Procedure:

- Derivatization: To 1 mL of the sample or standard in an aqueous solution, add 90 µL of acetonitrile, 60 µL of pyridine, and adjust the pH to 8.0.[7] Add 70 µL of isobutyl chloroformate and vortex vigorously for 1 minute.
- Extraction: Add 1 mL of ethyl acetate, vortex for 2 minutes, and centrifuge to separate the layers. Transfer the upper organic layer to a clean vial.
- Preparation for Injection: Evaporate the ethyl acetate under a gentle stream of nitrogen and reconstitute the residue in 100 µL of hexane.

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- Analysis: Inject 1 µL of the reconstituted solution into the GC-MS.
- Quantification: Identify the derivatized analyte peak by its retention time and confirm its identity by the ratio of qualifier ions. Quantify using a calibration curve constructed from derivatized standards.

Method 3: Quantification by ^{1}H NMR (qNMR) Spectroscopy

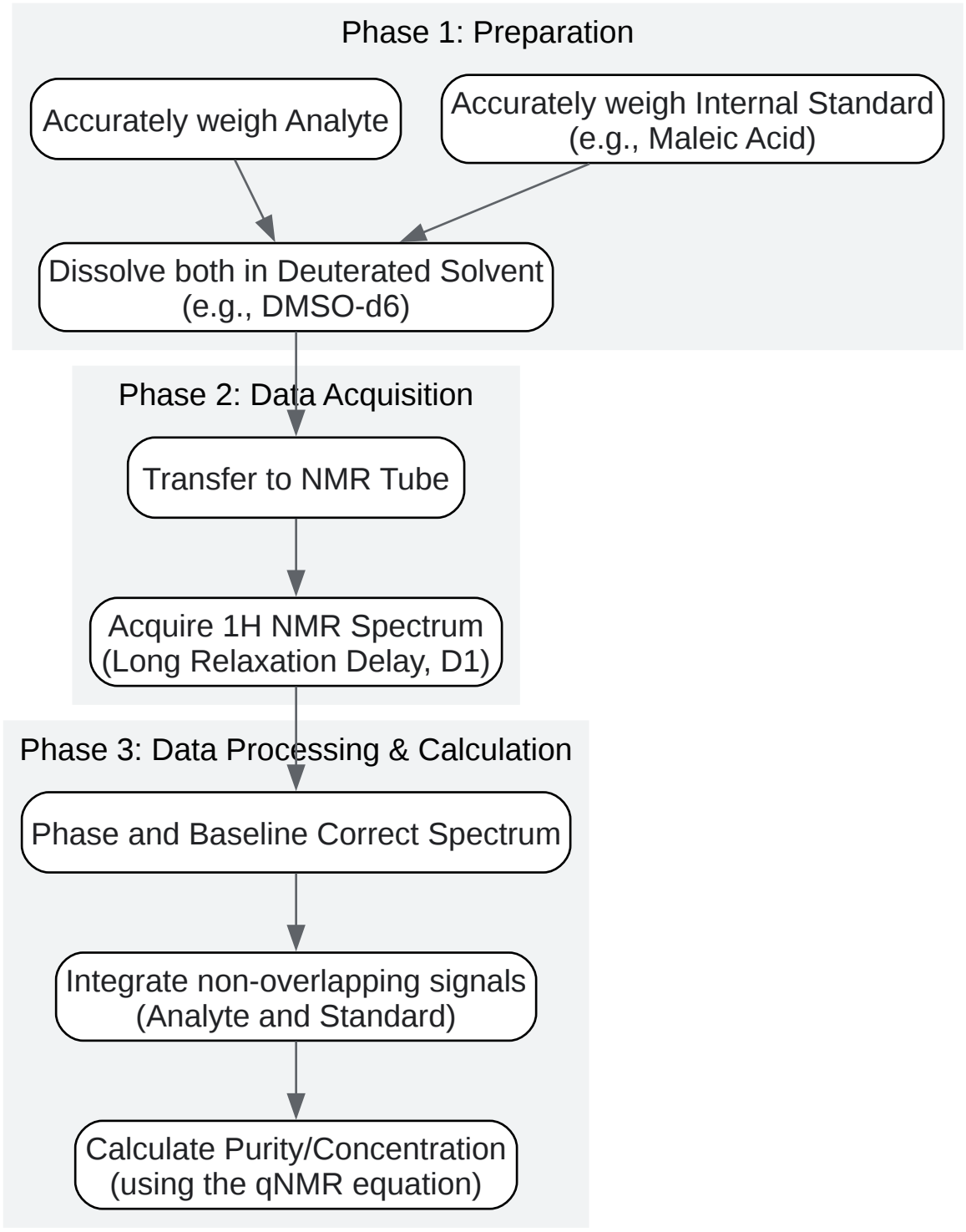
qNMR is a primary analytical method that provides a highly accurate determination of purity and concentration without requiring an identical reference standard for calibration. It relies on the principle that the integrated signal area in an NMR spectrum is directly proportional to the number of protons giving rise to that signal.

Causality in Experimental Design

- Internal Standard (IS): The choice of an internal standard is critical. It must be of high purity, stable, and have a simple spectrum with at least one signal that does not overlap with any analyte signals.[9] Maleic acid or dimethyl sulfone are excellent choices.[13]
- Solvent: A deuterated solvent (e.g., DMSO-d_6 or D_2O) is used to avoid a large interfering solvent proton signal. The choice depends on the solubility of both the analyte and the internal standard.
- Acquisition Parameters: A long relaxation delay (D1) of at least 5 times the longest T_1 of any proton being quantified is essential to ensure complete spin-lattice relaxation and obtain fully quantitative signals.

Experimental Workflow for qNMR Analysis

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Caption: General workflow for quantification using ^{1}H qNMR.

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Detailed qNMR Protocol

Instrumentation:

- NMR Spectrometer (400 MHz or higher)

Procedure:

- Sample Preparation: Accurately weigh approximately 10 mg of **1-Ethyl-4-methyl-1H-imidazole** (W_x) and 10 mg of a high-purity internal standard (W_{kal}), such as maleic acid, into the same vial.
- Dissolution: Dissolve the mixture in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6). Ensure complete dissolution.
- Data Acquisition: Transfer the solution to an NMR tube. Acquire the ^{1}H NMR spectrum using quantitative parameters (e.g., 30° pulse angle, relaxation delay D1 = 30 s, number of scans = 16).[14]
- Data Processing: Apply Fourier transform, then carefully phase and baseline the resulting spectrum.
- Integration: Integrate a well-resolved signal for the analyte (I_x) and a signal for the internal standard (I_{kal}).
- Calculation: Calculate the purity (P_x) of the analyte using the following equation:

  $$P_x\ (\%) = (I_x / I_{kal}) * (N_{kal} / N_x) * (M_x / M_{kal}) * (W_{kal} / W_x) * P_{kal}$$

  Where:

  - I: Integral area of the signal
  - N: Number of protons for the integrated signal
  - M: Molar mass
  - W: Weight

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- P: Purity of the standard
- x: Analyte (**1-Ethyl-4-methyl-1H-imidazole**)
- kal: Internal Standard (e.g., Maleic Acid)

Method Validation Summary

All analytical methods must be validated for their intended purpose according to ICH guidelines.[6] The following table summarizes typical performance characteristics for the analysis of imidazole derivatives based on literature data. These values should be experimentally verified during method validation.

Validation Parameter	HPLC-UV	GC-MS	qNMR
Linearity (R^2)	> 0.999[6]	> 0.99	> 0.999
LOD	0.005% w/w[8]	0.0553–0.8914 µg/mL[6][7]	Analyte dependent
LOQ	0.014% w/w[8]	0.2370–1.9373 µg/mL[6][7]	Analyte dependent
Accuracy (% Recovery)	95-105%[8]	60–120%[6][15]	98-102%
Precision (%RSD)	< 2%[6]	< 15%[15]	< 1%

Conclusion

This application note details three distinct and powerful analytical techniques for the quantification of **1-Ethyl-4-methyl-1H-imidazole**. The choice between HPLC-UV, GC-MS, and qNMR should be guided by the specific analytical requirements, such as sample matrix, required sensitivity, and whether a primary measurement is needed. Each protocol is designed to be robust and self-validating, providing researchers, scientists, and drug development professionals with the necessary tools for accurate and reliable analysis.

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